

An In-Depth Technical Guide to Teuflin (C₁₉H₂₀O₅)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Teuflin
CAS No.:	72541-00-5
Cat. No.:	B15890479

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Teuflin, a neo-clerodane diterpenoid with the molecular formula C₁₉H₂₀O₅, is a natural product isolated from plants of the *Teucrium* genus. Despite the structural interest of the neo-clerodane class of compounds, which often exhibit a wide range of biological activities, current research on **Teuflin** suggests limited bioactivity in preliminary screenings. This technical guide provides a comprehensive overview of the known properties, characteristics, and biological evaluations of **Teuflin**. It includes its physicochemical properties, and available data on its anti-inflammatory and antimicrobial activities. Detailed experimental protocols for relevant biological assays are also provided to facilitate further research and investigation into the potential therapeutic applications of this compound.

Physicochemical Properties

Teuflin is a diterpenoid characterized by a neo-clerodane skeleton. Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C19H20O5	PubChem
Molecular Weight	328.4 g/mol	PubChem
IUPAC Name	(1R,5'S,8S,9R,10R)-5'-(furan-3-yl)-10-methylspiro[2-oxatricyclo[6.3.1.0 ⁴ ,12]dodec-4(12)-ene-9,3'-oxolane]-2',3-dione	PubChem
Synonyms	Teuchamaedryn A	PubChem
CAS Number	72541-00-5	PubChem
XLogP3	2.3	PubChem

Biological Activities

Teuflin has been isolated from plant species of the *Teucrium* genus, notably *Teucrium divaricatum*. As part of a study on the constituents of this plant, **Teuflin** was evaluated for its potential anti-inflammatory and antimicrobial properties.

Anti-inflammatory and Antimicrobial Screening

Preliminary in vitro screening of **Teuflin** has indicated a lack of significant activity in the assays conducted. The available quantitative data from these screenings are presented below. It is important to note that "no significant activity" was reported at the tested concentrations, which suggests that the half-maximal inhibitory concentration (IC₅₀) for anti-inflammatory effects and the minimum inhibitory concentration (MIC) for antimicrobial effects are above these values.

Biological Activity	Assay	Organism/Cell Line	Concentration Tested	Result
Anti-inflammatory	Nitric Oxide (NO) Inhibition Assay	Lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages	up to 50 μ M	No significant inhibition
Antimicrobial	Broth Microdilution	Various bacterial and fungal strains	up to 20 μ g/mL	No significant inhibition

Experimental Protocols

The following are detailed methodologies for the key experiments cited for the biological evaluation of **Teuflin** and other neo-clerodane diterpenoids.

Nitric Oxide (NO) Production Inhibition Assay in Macrophages

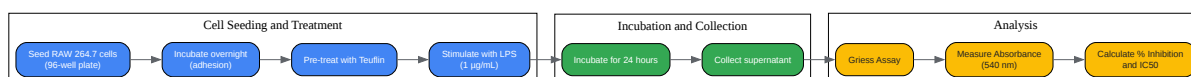
This assay is a standard method to evaluate the anti-inflammatory potential of a compound by measuring its ability to inhibit the production of nitric oxide in macrophages stimulated with an inflammatory agent like lipopolysaccharide (LPS).

a. Cell Culture: Murine macrophage cell line RAW 264.7 is cultured in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% penicillin-streptomycin. Cells are maintained at 37°C in a humidified atmosphere of 5% CO₂.

b. Experimental Procedure:

- Seed RAW 264.7 cells in a 96-well plate at a density of 5×10^5 cells/well and allow them to adhere overnight.
- Pre-treat the cells with various concentrations of **Teuflin** (or other test compounds) for 1 hour.

- Induce inflammation by adding LPS at a final concentration of 1 µg/mL to all wells except the negative control.
- Incubate the plate for 24 hours.
- After incubation, collect the cell supernatant.
- Determine the nitrite concentration in the supernatant using the Griess reagent system. Briefly, an equal volume of supernatant and Griess reagent (a mixture of 1% sulfanilamide in 5% phosphoric acid and 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride) are mixed and incubated at room temperature for 10 minutes.
- Measure the absorbance at 540 nm using a microplate reader.
- The percentage of nitric oxide inhibition is calculated relative to the LPS-treated control. The IC₅₀ value, the concentration of the compound that inhibits 50% of NO production, can then be determined.



[Click to download full resolution via product page](#)

Experimental workflow for the Nitric Oxide (NO) Inhibition Assay.

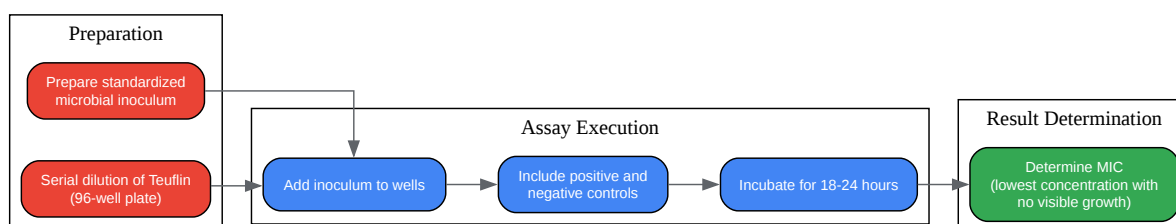
Antimicrobial Broth Microdilution Assay

This method is used to determine the minimum inhibitory concentration (MIC) of an antimicrobial agent against various microorganisms.

a. Inoculum Preparation: Bacterial or fungal strains are cultured on appropriate agar plates. A few colonies are then used to inoculate a sterile broth, which is incubated to achieve a standardized turbidity (e.g., 0.5 McFarland standard). This suspension is then diluted to the final inoculum concentration.

b. Experimental Procedure:

- Prepare serial two-fold dilutions of **Teuflin** in a 96-well microtiter plate containing cation-adjusted Mueller-Hinton Broth (for bacteria) or an appropriate broth for fungi.
- Add the standardized microbial inoculum to each well.
- Include a positive control (broth with inoculum, no compound) and a negative control (broth only).
- Incubate the plates at the optimal temperature for the microorganism for 18-24 hours.
- The MIC is determined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.



[Click to download full resolution via product page](#)

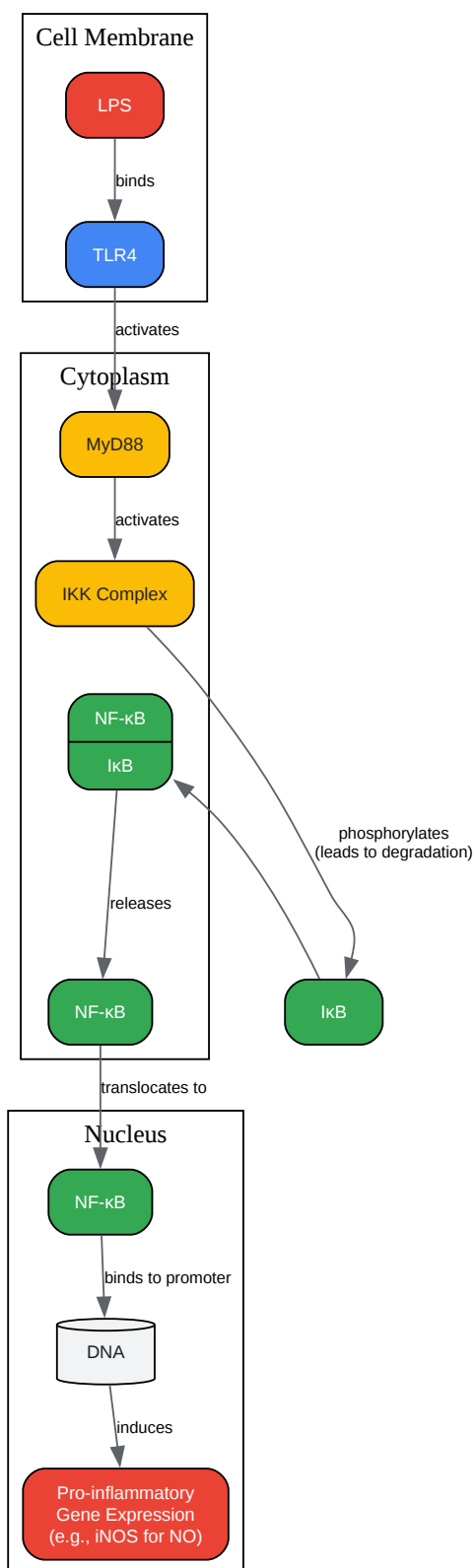
Experimental workflow for the Antimicrobial Broth Microdilution Assay.

Signaling Pathways

Currently, there is no published research specifically investigating the signaling pathways modulated by **Teuflin**. Given the preliminary data suggesting a lack of potent anti-inflammatory or cytotoxic activity, it is possible that **Teuflin** does not significantly interact with major signaling cascades at the concentrations tested.

For context, other neo-clerodane diterpenoids have been shown to modulate various signaling pathways, often related to inflammation and apoptosis. A common pathway investigated in the context of anti-inflammatory effects of natural products is the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway.

The diagram below illustrates a simplified representation of the LPS-induced NF- κ B signaling pathway, a common target for anti-inflammatory compounds. It is important to reiterate that the interaction of **Teuflin** with this or any other signaling pathway has not been experimentally determined.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-Depth Technical Guide to Teuflin (C19H20O5)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15890479/docs#an-in-depth-technical-guide-to-teuflin-c19h20o5\]](https://www.benchchem.com/product/b15890479/docs#an-in-depth-technical-guide-to-teuflin-c19h20o5)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)